

# Application of 2-Phenylethanol-d9 in Wine and Beverage Analysis

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## Compound of Interest

Compound Name: 2-Phenylethanol-d9

Cat. No.: B1459570

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## Application Note

## Introduction

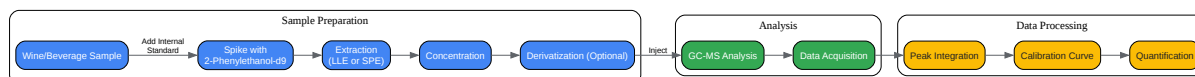
2-Phenylethanol is a significant aroma compound found in a variety of fermented beverages, including wine, beer, and spirits. It imparts a pleasant floral, rose-like scent and contributes to the overall sensory profile of these products.[1][2][3] The concentration of 2-phenylethanol can vary depending on factors such as the grape variety, yeast strain used for fermentation, and winemaking techniques.[1][4][5] Accurate quantification of 2-phenylethanol is therefore crucial for quality control and product characterization in the beverage industry.

Stable isotope-labeled internal standards are considered the gold standard for quantitative analysis by mass spectrometry.[6] **2-Phenylethanol-d9**, a deuterated analog of 2-phenylethanol, serves as an ideal internal standard for its analysis.[7] Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring similar behavior during sample preparation and chromatographic separation. This leads to improved accuracy and precision by compensating for matrix effects and variations in sample extraction and injection. [6] This application note provides a detailed protocol for the quantification of 2-phenylethanol in wine and other beverages using **2-Phenylethanol-d9** as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS).

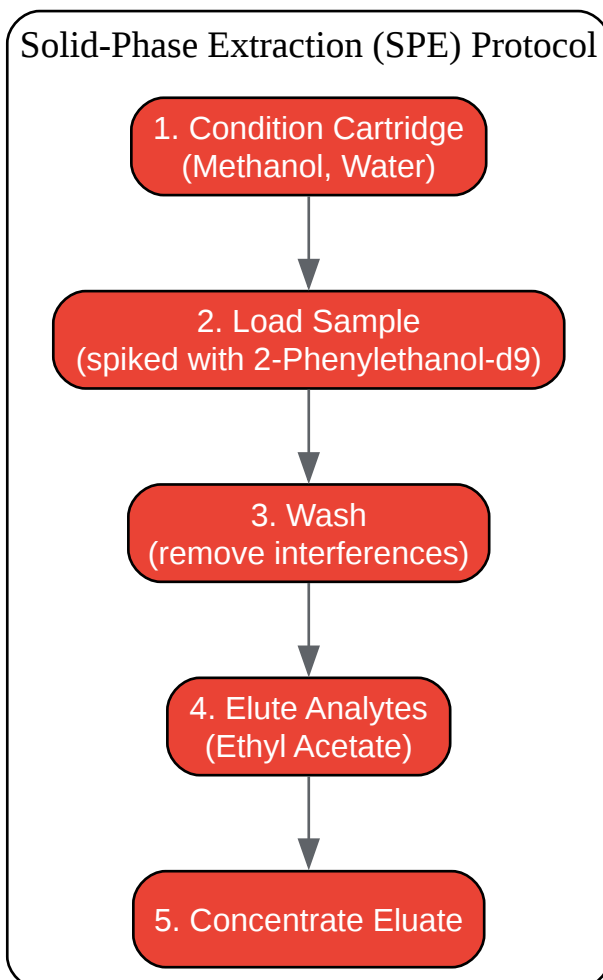
## Principle

The method utilizes a stable isotope dilution assay (SIDA) where a known amount of **2-Phenylethanol-d9** is added to the sample at the beginning of the analytical procedure.<sup>[8]</sup> The sample is then subjected to an extraction procedure to isolate the analyte and internal standard from the complex beverage matrix. The extract is analyzed by GC-MS. By comparing the peak area ratio of the analyte to the internal standard against a calibration curve, the concentration of 2-phenylethanol in the original sample can be accurately determined.

## Experimental Workflow



### Solid-Phase Extraction (SPE) Protocol



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## References

- 1. scispace.com [scispace.com]
- 2. Development for a procedure for the determination of 2-phenylethanol in Hellenic wine distillates ( Vitis vinifera L.) and their changes during distillation | OENO One [oen-one.eu]
- 3. 2-Phenylethanol | C<sub>8</sub>H<sub>10</sub>O | CID 6054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Synthesis and stable isotope dilution assay of ethanethiol and diethyl disulfide in wine using solid phase microextraction. Effect of aging on their levels in wine - PubMed [pubmed.ncbi.nlm.nih.gov]
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